

# Application Note: N,2,2-Triethyl-3-methylbutyramide in Advanced Materials

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## Compound of Interest

Compound Name: *N,2,2-Triethyl-3-methylbutyramide*

CAS No.: 51115-73-2

Cat. No.: B12688991

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## Engineering "Cool-Touch" Functionality into Polymers and Textiles

### Executive Summary

**N,2,2-Triethyl-3-methylbutyramide** is a third-generation sensory agent designed to trigger the TRPM8 (Transient Receptor Potential Melastatin 8) ion channel, producing a cooling sensation without a drop in tissue temperature. In material science, it is valued over menthol due to its lack of odor, high thermal stability (>200°C), and compatibility with hydrophobic matrices.

This guide details the protocols for incorporating this agent into:

- Thermoplastic Masterbatches: For extruded films and fibers.
- Smart Textile Finishes: For durable, wash-resistant cooling fabrics.[\[1\]](#)
- Active Hydrogels: For medical cooling patches.

## Chemical Identity & Material Properties

Property	Specification	Material Science Implication
Chemical Name	N,2,2-Triethyl-3-methylbutyramide	Sterically hindered amide structure ensures chemical stability.
CAS Number	51115-73-2	Unique identifier for regulatory compliance.
Molecular Formula	C <sub>11</sub> H <sub>23</sub> NO	Hydrophobic character (LogP ~-2.78) aids polymer dispersion.
Physical State	Liquid / Low-melting Solid	Facilitates liquid injection during extrusion or emulsification.
Boiling Point	>250°C (est.)	Critical: Survives polymer melt processing (PE/PP/PET).
Solubility	Soluble in Alcohols, Glycols, Oils	Compatible with polyolefins and solvent-based coatings.
Odor Profile	Neutral / None	Does not interfere with product fragrance or textile neutrality.

## Mechanism of Action

Unlike phase-change materials (PCMs) that absorb heat, this molecule works via chemesthesis. It lowers the activation threshold of cold-sensing nerve receptors (TRPM8) in the skin. When a user touches the treated material, the agent migrates slightly to the skin surface, triggering a "phantom" cooling sensation.



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Figure 1: Chemesthetic mechanism. The agent must migrate from the material matrix to the skin interface to function.

## Application Protocols

### Protocol A: Preparation of Cooling Masterbatch (Polymer Extrusion)

Objective: Create a concentrated pellet (Masterbatch) containing 10-20% **N,2,2-Triethyl-3-methylbutyramide** for downstream dilution into films or fibers. Matrix: LDPE (Low-Density Polyethylene) or PP (Polypropylene).

Materials:

- Polymer Resin (MFI 2-4 for film, MFI 20+ for fiber).
- **N,2,2-Triethyl-3-methylbutyramide** (Active).[2]
- Porous Silica (carrier) or Calcium Silicate (optional, to absorb liquid active).

Step-by-Step Workflow:

- Adsorption (If Active is Liquid):
  - If the active is liquid at room temperature, pre-mix it with porous silica (ratio 1:1 or 1:2) in a high-speed mixer until a free-flowing powder is obtained. This prevents screw slippage.
- Compounding:
  - Feeder 1: Polymer Resin (80-90%).
  - Feeder 2: Active/Silica Pre-mix (10-20%).
  - Extruder: Twin-screw extruder (L/D ratio > 32).
- Temperature Profile (Critical):
  - Zone 1 (Feed): 140°C

- Zone 2-4 (Compression): 160°C - 180°C
- Zone 5 (Metering): 170°C
- Note: Do not exceed 210°C to prevent degradation or flashing of the active.
- Pelletizing: Strand cut or underwater pelletizing.
- Let-down: Dilute the masterbatch at 1-3% into the final polymer during film blowing or injection molding.

## Protocol B: Durable Textile Finishing (Pad-Dry-Cure)

Objective: Apply a wash-resistant cooling finish to Cotton or Polyester fabrics. Challenge: The molecule is hydrophobic. It requires emulsification or micro-encapsulation.

Formulation:

- Active: **N,2,2-Triethyl-3-methylbutyramide** (20-40 g/L).
- Binder: Self-crosslinking acrylic or polyurethane binder (30-50 g/L).
- Emulsifier: Non-ionic surfactant (e.g., Polysorbate 80) (5-10 g/L).
- Water: Balance.

Step-by-Step Workflow:

- Emulsification:
  - Mix the Active and Emulsifier at 40°C.
  - Slowly add water under high-shear stirring (Ultra-Turrax) at 5000 rpm for 10 mins to create a stable white emulsion.
- Padding:
  - Add Binder to the emulsion.[3]

- Impregnate fabric (Cotton or PET) through a padder.
- Pick-up: 70-80%.
- Drying: 100°C for 2-3 minutes.
- Curing: 150°C for 2 minutes. This crosslinks the binder, trapping the active on the fiber surface.

## Analytical Verification & Quality Control

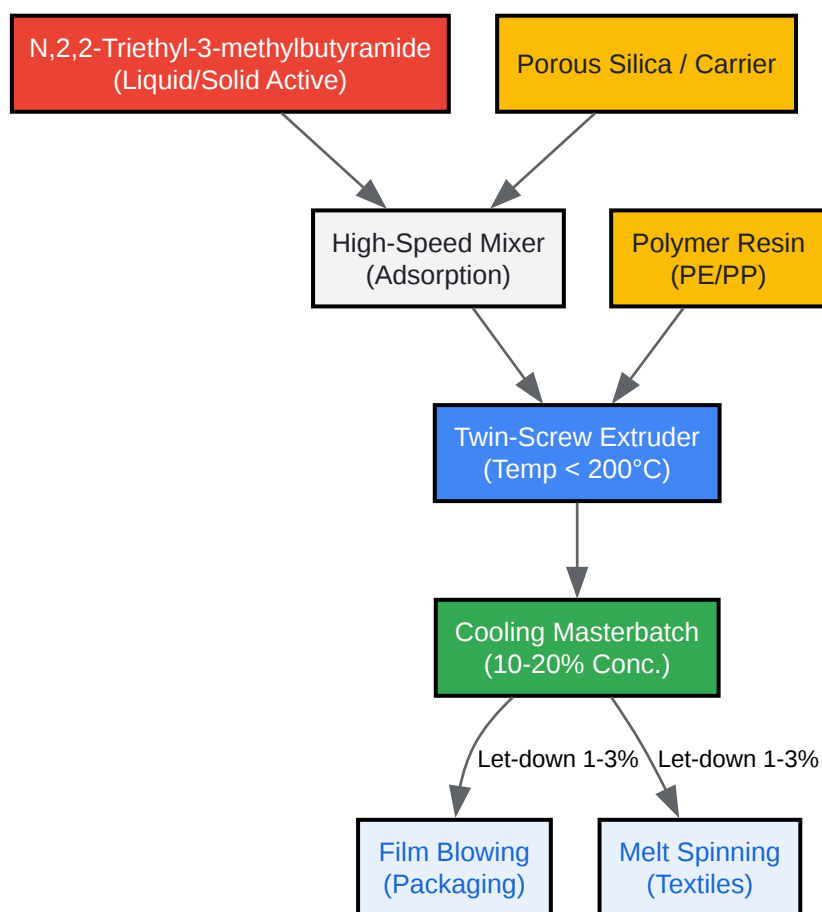
To ensure the active is successfully incorporated and stable, use the following extraction and analysis protocol.

### Protocol C: Extraction and GC-MS Quantification

Scope: Determining the concentration of **N,2,2-Triethyl-3-methylbutyramide** in a solid polymer matrix.

- Sample Prep: Cryo-mill 1.0 g of the polymer film into fine powder.
- Extraction:
  - Solvent: Dichloromethane (DCM) or Ethanol.
  - Method: Soxhlet extraction (4 hours) or Ultrasonic extraction (30 mins x 2).
- GC-MS Conditions:
  - Column: HP-5MS (30m x 0.25mm x 0.25µm).
  - Injector Temp: 250°C.
  - Oven Program: 60°C (1 min) -> 20°C/min -> 280°C (5 min).
  - Detection: Mass Spec (SIM mode looking for parent ion, likely 185 m/z, and characteristic fragments).
- Validation: Compare retention time with a pure standard (CAS 51115-73-2).

## Manufacturing Workflow Diagram



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Figure 2: Industrial workflow for creating cooling masterbatches.

## Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Screw Slippage	Active is acting as a lubricant in the extruder.	Increase ratio of porous silica carrier; lower feed rate.
Fuming at Die	Processing temperature too high (>220°C).	Reduce zone temperatures; check active thermal stability.
Weak Cooling	Active trapped inside polymer matrix (poor migration).	Add a "blooming agent" (e.g., glycerol monostearate) to push active to surface.
Greasy Surface	Concentration too high; active blooming out.[3]	Reduce let-down ratio; ensure proper compatibility with matrix.

## References

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